

Application Note: Quantification of N-Lignoceroyldihydrogalactocerebroside using LC-MS/MS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Lignoceroyldihydrogalactocerebroside

Cat. No.: B1636756

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Introduction

N-Lignoceroyldihydrogalactocerebroside is a specific type of galactosylceramide (GalCer), a class of glycosphingolipids that are major components of the myelin sheath in the nervous system.[1][2] This molecule is characterized by a lignoceric acid (C24:0) N-acylated to a dihydroceramide backbone, with a galactose sugar headgroup. The quantification of specific molecular species of galactosylceramides is crucial for understanding the pathology of various neurological and metabolic disorders, including lysosomal storage diseases like Krabbe disease, which is characterized by a deficiency in the enzyme galactosylceramidase (GALC) responsible for GalCer degradation.[3][4][5] Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as a powerful and sensitive technique for the specific and quantitative analysis of sphingolipids from complex biological matrices.[6] This application note provides a detailed protocol for the quantification of **N-Lignoceroyldihydrogalactocerebroside** using LC-MS/MS.

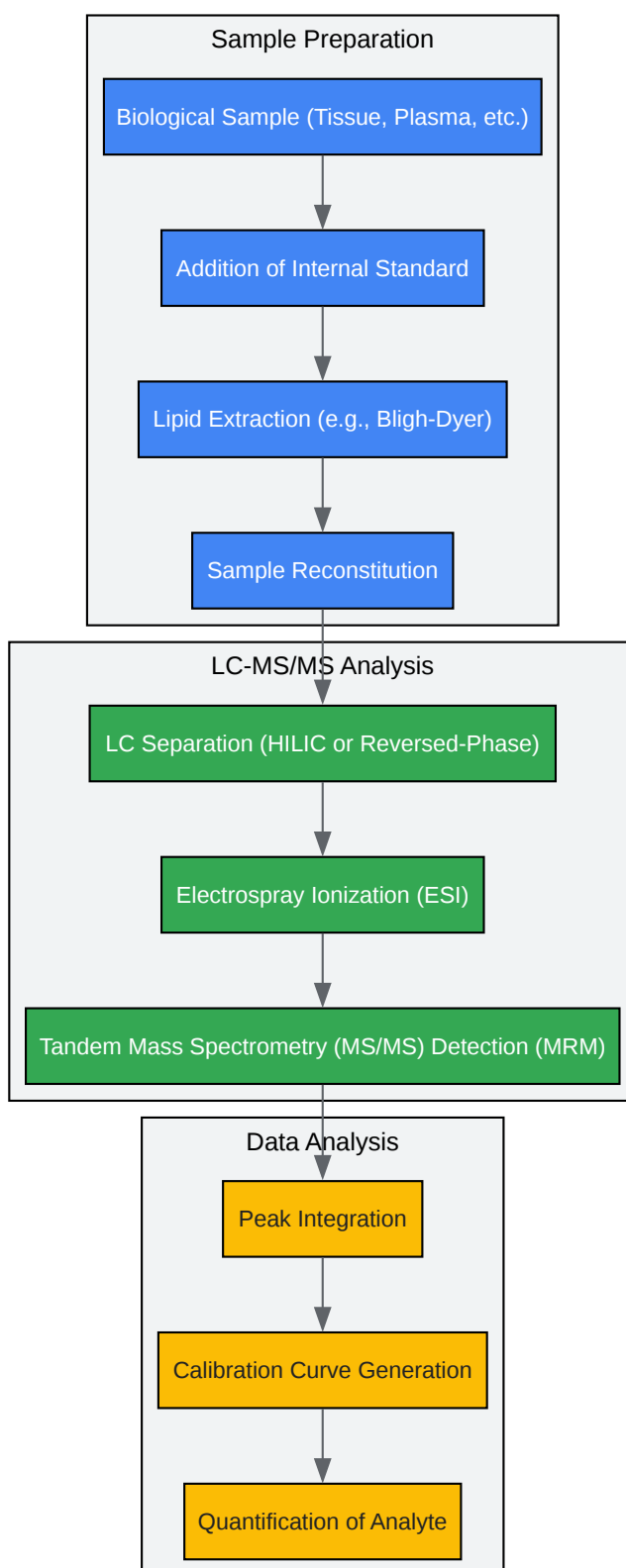
Signaling Pathway

The metabolism of **N-Lignoceroyldihydrogalactocerebroside** is integrated into the broader sphingolipid metabolic pathway. The synthesis begins with the formation of a dihydroceramide backbone, which is then acylated with lignoceric acid by a ceramide synthase (CerS).

Subsequently, UDP-galactose:ceramide galactosyltransferase (CGT) catalyzes the addition of a galactose moiety to the dihydroceramide, forming **N-**

Lignoceroyldihydrogalactocerebroside.^{[1][7][8]} The degradation occurs in the lysosome where galactosylceramidase (GALC) hydrolyzes the galactose residue, followed by the action of ceramidases to break down the dihydroceramide.





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References

- 1. The UDP-galactose:ceramide galactosyltransferase: expression pattern in oligodendrocytes and Schwann cells during myelination and substrate preference for hydroxyceramide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. UDP-galactose:ceramide galactosyltransferase is a class I integral membrane protein of the endoplasmic reticulum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Biochemistry and neuropathology of mice doubly deficient in synthesis and degradation of galactosylceramide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. medlink.com [medlink.com]
- 5. researchgate.net [researchgate.net]
- 6. Analysis of Mammalian Sphingolipids by Liquid Chromatography Tandem Mass Spectrometry (LC-MS/MS) and Tissue Imaging Mass Spectrometry (TIMS) - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note: Quantification of N-Lignoceroyldihydrogalactocerebroside using LC-MS/MS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1636756#lc-ms-ms-method-for-n-lignoceroyldihydrogalactocerebroside-quantification]

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